

Lincomycin-d3: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of the chemical properties, structure, and analytical methodologies for **Lincomycin-d3**. It is intended for researchers, scientists, and professionals in drug development who utilize this isotopically labeled compound as an internal standard in pharmacokinetic and analytical studies.

Core Chemical Properties

Lincomycin-d3 is a deuterated analog of Lincomycin, a lincosamide antibiotic. The incorporation of three deuterium atoms on the N-methyl group of the proline moiety results in a stable, isotopically labeled internal standard ideal for mass spectrometry-based quantification of Lincomycin in various biological matrices.

Table 1: Chemical and Physical Properties of Lincomycin-d3

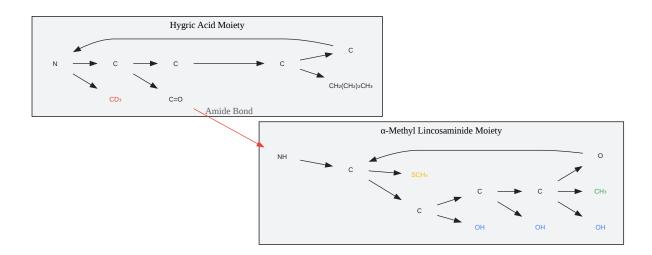


Property	Value	Reference(s)
Molecular Formula	C18H31D3N2O6S	[1][2][3]
Molecular Weight	409.56 g/mol	[1][2][3]
CAS Number (Unlabeled)	154-21-2	[1][4]
Appearance	White to off-white solid	[5]
Purity	≥95%	[1][4]
Solubility	Soluble in chloroform, methanol, and water	[6]
Melting Point	>50° C (lit.)	[6]
Synonyms	Lincocin-d3, (2S-trans)-Methyl 6,8-Dideoxy-6-[[(1-methyl-d3-4-propyl-2-pyrrolidinyl)carbonyl]amino]-1-thio-D-erythro-α-D-galacto-octopyranoside	[2]

Chemical Structure

The chemical structure of **Lincomycin-d3** is identical to that of Lincomycin, with the exception of the isotopic labeling. The three hydrogen atoms of the N-methyl group on the hygric acid moiety are replaced with deuterium atoms.





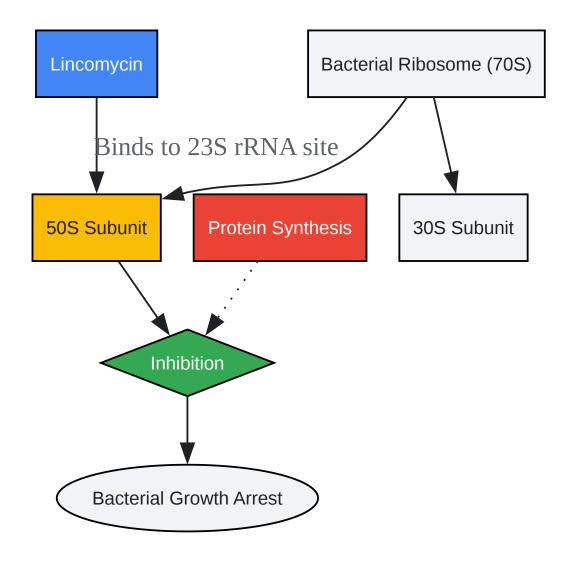
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Figure 1: Chemical structure of Lincomycin-d3.

Mechanism of Action

Lincomycin, and by extension **Lincomycin-d3**, exerts its antibacterial effect by inhibiting protein synthesis in susceptible bacteria.[1][7] The molecule binds to the 23S portion of the 50S ribosomal subunit, which interferes with the peptidyl transferase reaction and prevents the elongation of the polypeptide chain.[7][8] This action is primarily bacteriostatic.





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Figure 2: Lincomycin's mechanism of action.

Experimental Protocols

Lincomycin-d3 is predominantly used as an internal standard in the quantification of Lincomycin in various samples. Below are generalized protocols for sample preparation and analysis using High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: Extraction from Biological Matrices

A common procedure for extracting Lincomycin from biological samples such as plasma, tissue, or milk involves protein precipitation followed by solid-phase extraction (SPE).



- Homogenization: Homogenize tissue samples in a suitable buffer.
- Spiking: Add a known concentration of Lincomycin-d3 internal standard to the homogenate or liquid sample.
- Protein Precipitation: Precipitate proteins using an organic solvent like acetonitrile or methanol.
- Centrifugation: Centrifuge the sample to pellet the precipitated proteins.
- Solid-Phase Extraction (SPE): Load the supernatant onto an appropriate SPE cartridge (e.g., Oasis HLB).
- Washing: Wash the cartridge to remove interfering substances.
- Elution: Elute the analyte and internal standard with a suitable solvent.
- Evaporation and Reconstitution: Evaporate the eluate to dryness and reconstitute in the mobile phase for analysis.

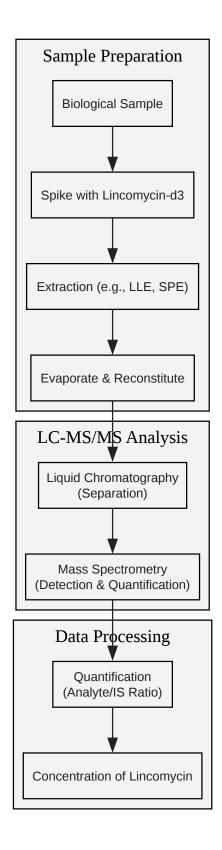
Analytical Methodologies

Table 2: Exemplary Chromatographic Conditions for Lincomycin Analysis

Parameter	HPLC-UV	LC-MS/MS
Column	C18 reverse-phase (e.g., 250 mm x 4.6 mm, 5 μm)	C18 reverse-phase (e.g., 50 mm x 2.1 mm, 1.7 μm)
Mobile Phase	Acetonitrile and a buffer (e.g., phosphate or ammonium acetate)	Acetonitrile and water with a modifier (e.g., formic acid)
Detection	UV at ~210 nm	ESI in positive ion mode
Monitored Transitions (for LC-MS/MS)	Lincomycin: e.g., m/z 407.2 -> 126.1 Lincomycin-d3: e.g., m/z 410.2 -> 126.1	[9][10]



Note: These are generalized conditions and should be optimized for specific instruments and matrices.





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Figure 3: General workflow for Lincomycin analysis.

Conclusion

Lincomycin-d3 serves as an indispensable tool for the accurate quantification of Lincomycin in research and clinical settings. Its chemical and physical properties are well-defined, and established analytical methods utilizing this internal standard provide high sensitivity and specificity. The methodologies outlined in this guide offer a foundation for researchers to develop and validate their own assays for Lincomycin analysis.

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